

Technical Support Center: Strategies for Octyl Thiomaltoside (OTM) Removal

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Compound of Interest

Compound Name: Octyl thiomaltoside

Cat. No.: B174600

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This guide provides researchers, scientists, and drug development professionals with effective strategies, troubleshooting advice, and frequently asked questions regarding the removal of **Octyl thiomaltoside** (OTM) and similar detergents from protein samples. Efficient detergent removal is critical as their presence can interfere with downstream applications such as mass spectrometry, ELISA, and IEF.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Frequently Asked Questions (FAQs)

Q1: What are the primary methods for removing **Octyl thiomaltoside** (OTM) from protein solutions?

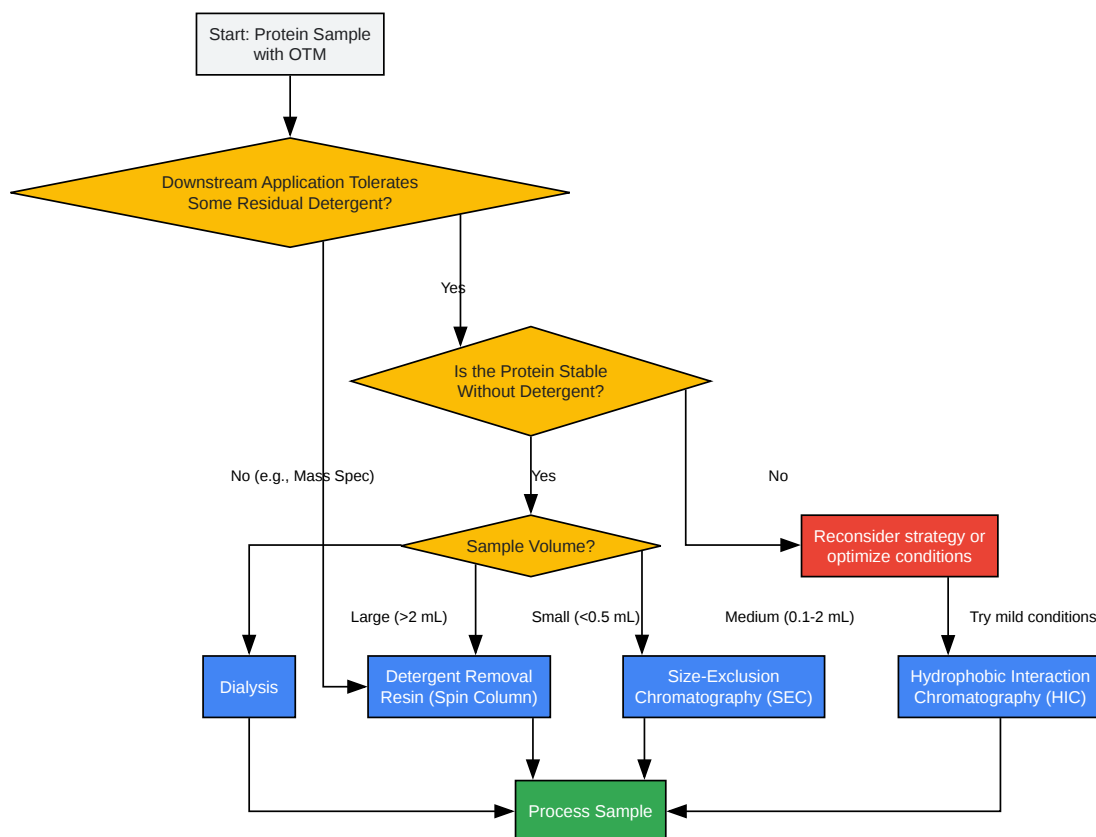
A1: The most common methods for OTM removal leverage differences in physical or chemical properties between the detergent and the protein of interest. These include:

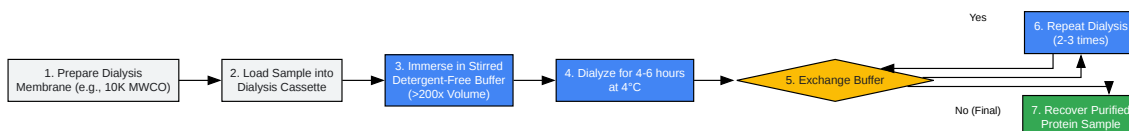
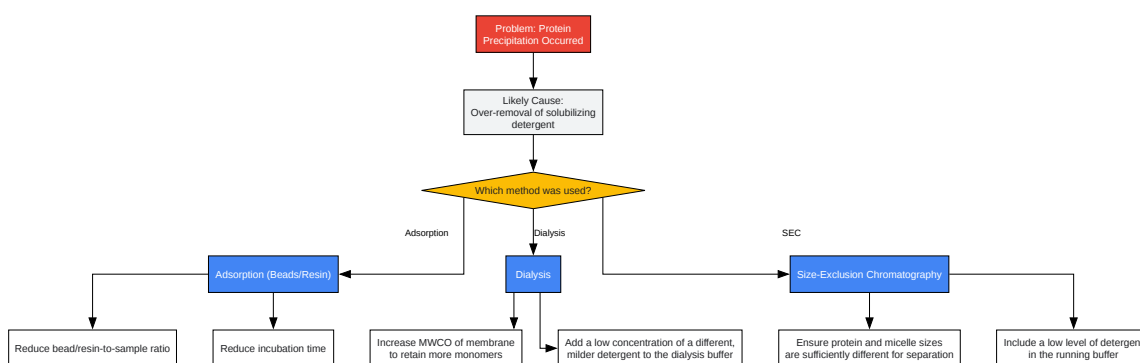
- **Dialysis / Size Exclusion:** Separates molecules based on size. Detergent monomers, being smaller than proteins, pass through a semi-permeable membrane or the pores of a chromatography resin while the larger protein molecules are retained.[\[1\]](#)[\[2\]](#)
- **Hydrophobic Adsorption / Detergent Removal Resins:** These methods use a hydrophobic resin that binds detergent micelles and monomers.[\[5\]](#)[\[6\]](#) Several commercial products, such as Pierce™ Detergent Removal Resin or DetergentOUT™ GBS10, are available in convenient spin-column formats for rapid and efficient removal.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

- Ion-Exchange Chromatography: This technique can be effective for removing non-ionic detergents like OTM from protein samples.[\[1\]](#)[\[7\]](#)
- Hydrophobic Interaction Chromatography (HIC): HIC separates molecules based on their surface hydrophobicity.[\[8\]](#) It can be used to remove impurities, including detergents, under non-denaturing conditions.[\[8\]](#)

Q2: How do I choose the most suitable OTM removal method for my protein?

A2: The optimal method depends on several factors: the properties of your protein, the initial OTM concentration, the required final purity, sample volume, and the intended downstream application. The decision-making workflow below can help guide your choice.





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